

Technical Guide to the Health and Safety of Ethyl 3-nitrocinnamate

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Compound of Interest

Compound Name: Ethyl 3-nitrocinnamate

Cat. No.: B181331

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document is intended for informational purposes for qualified professionals and is not a substitute for a formal Safety Data Sheet (SDS). All laboratory work should be conducted in accordance with institutional safety policies and after consulting the most recent SDS provided by the chemical supplier.

Chemical Identification and Physical Properties

Ethyl 3-nitrocinnamate is an aromatic cinnamic acid ester. Accurate identification and understanding its physical properties are foundational to its safe handling.

Identifier	Value	Citation
IUPAC Name	ethyl (E)-3-(3-nitrophenyl)prop-2-enoate	[1][2]
Synonyms	Ethyl m-nitrocinnamate, 3-Nitrocinnamic acid ethyl ester	[2][3]
CAS Number	5396-71-4	[1][2][3]
Molecular Formula	C ₁₁ H ₁₁ NO ₄	[1][2]
Molecular Weight	221.21 g/mol	[1][2]

Physical Property	Value	Citation
Appearance	Solid	[4]
Melting Point	74-76°C	[3]
Boiling Point	347°C	[3]
Density	1.237 g/cm ³	[3]
Flash Point	155°C	[3]

Hazard Classification and Toxicological Summary

The hazard classification for **Ethyl 3-nitrocinnamate** presents some ambiguity across various sources. While some supplier safety data sheets indicate no classification, others suggest potential hazards. For a conservative safety approach, it is prudent to consider the potential for irritation.

It is critical to note that comprehensive toxicological data for **Ethyl 3-nitrocinnamate** is not readily available in public databases. One source indicates potential hazards, which are listed below. However, other sources state that GHS classification data is not available.[5] For context, the structurally similar isomer, Ethyl 4-nitrocinnamate (CAS 953-26-4), is classified as a skin, eye, and respiratory irritant.[6]

GHS Classification (Note: Conflicting Data Exists)

Hazard Class	Hazard Statement	Pictogram	Signal Word
Acute Toxicity, Oral	H302: Harmful if swallowed	Warning	
Skin Corrosion/Irritation	H315: Causes skin irritation	Warning	
Serious Eye Damage/Irritation	H319: Causes serious eye irritation	Warning	
STOT - Single Exposure	H335: May cause respiratory irritation	Warning	

This classification is based on limited available data and should be treated with caution. Always refer to the supplier-specific SDS.

Toxicological Data Summary

Test	Result
Acute Oral Toxicity	No quantitative data (e.g., LD50) available.
Acute Dermal Toxicity	No data available.
Acute Inhalation Toxicity	No data available.
Skin Irritation/Corrosion	No definitive study data available.
Eye Irritation/Corrosion	No definitive study data available.
Germ Cell Mutagenicity	No data available.
Carcinogenicity	Not identified as a carcinogen by IARC or NTP. [7]

Handling, Storage, and Personal Protective Equipment (PPE)

Safe laboratory practice requires stringent adherence to handling and storage protocols.

Handling:

- Use in a well-ventilated area, preferably within a chemical fume hood.
- Avoid generating dust.
- Prevent contact with skin, eyes, and clothing.
- Wash hands thoroughly after handling.

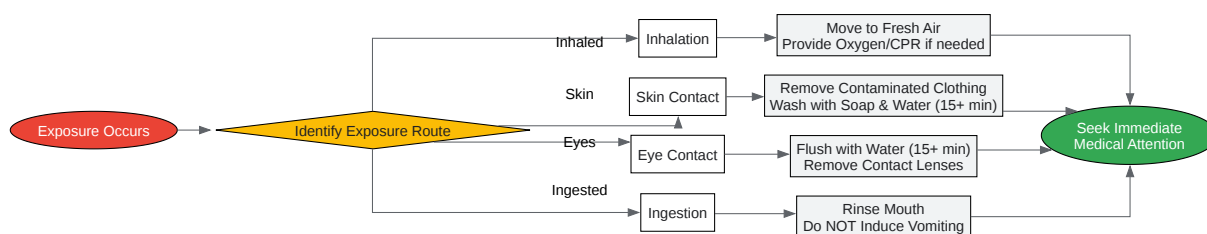
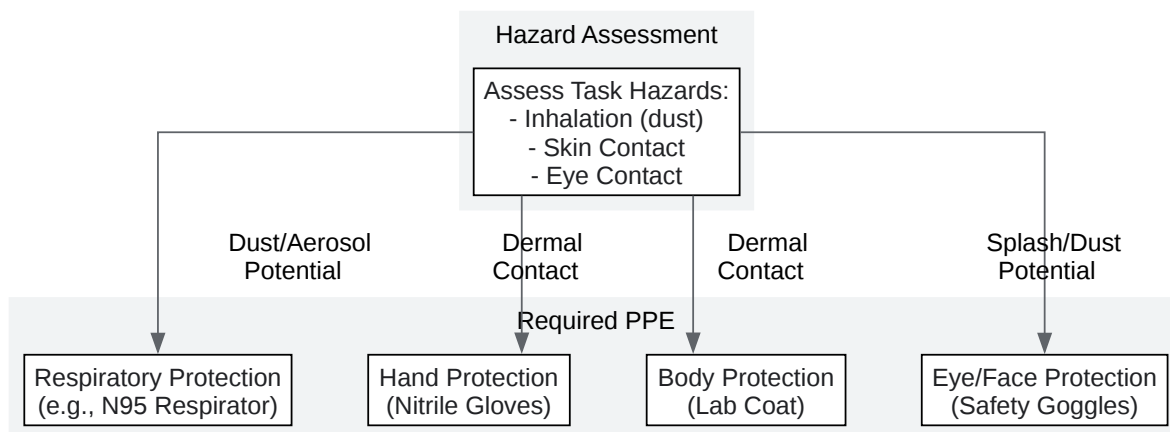
Storage:

- Store in a tightly sealed container.

- Keep in a cool, dry, and well-ventilated area.[\[3\]](#)
- Recommended storage temperature is often cited as room temperature or 2-8°C.

Personal Protective Equipment (PPE):

- Eye/Face Protection: Wear chemical safety goggles or a face shield.
- Skin Protection: Use impervious gloves (e.g., nitrile rubber). Wear a lab coat and ensure full skin coverage.
- Respiratory Protection: If dust is generated or ventilation is inadequate, use a NIOSH-approved particulate respirator (e.g., N95).



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